

Personal protective equipment for handling Ethyl 2,3-butadienoate

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Compound of Interest

Compound Name: *Ethyl 2,3-butadienoate*

Cat. No.: B078909

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Essential Safety and Handling Guide for Ethyl 2,3-butadienoate

This guide provides critical safety and logistical information for the handling and disposal of **Ethyl 2,3-butadienoate**, tailored for researchers, scientists, and professionals in drug development. The following procedural guidance is designed to ensure safe laboratory operations and mitigate risks associated with this chemical.

Hazard Identification and Classification

Ethyl 2,3-butadienoate is classified as a flammable liquid and vapor.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is crucial to handle this substance with care, adhering to all precautionary statements to prevent ignition and exposure.

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapour [1] [2] [3]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **Ethyl 2,3-butadienoate** to minimize exposure and ensure personal safety.

Protection Type	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields [1]	EN 166 (EU) or NIOSH (US) [1]
Skin Protection	Fire/flame resistant and impervious clothing; chemical-resistant gloves [1]	EU Directive 89/686/EEC and EN 374 for gloves [1]
Respiratory Protection	Full-face respirator if exposure limits are exceeded or irritation is experienced [1]	Use equipment tested and approved under standards such as NIOSH (US) or EN 14387 (EU)

Physical and Chemical Properties

Property	Value
Molecular Formula	C6H8O2 [2]
Molecular Weight	112.13 g/mol [2]
Appearance	Colorless to light yellow clear liquid [3][4]
Boiling Point	80 °C at 60 mmHg
Density	0.966 g/mL at 25 °C
Flash Point	47 °C (116.6 °F) - closed cup
Refractive Index	n20/D 1.46

Operational and Disposal Plans

Standard Handling Protocol

Adherence to a strict handling protocol is essential for the safe use of **Ethyl 2,3-butadienoate** in a laboratory setting.

Preparation:

- Ensure a well-ventilated work area, preferably a chemical fume hood.

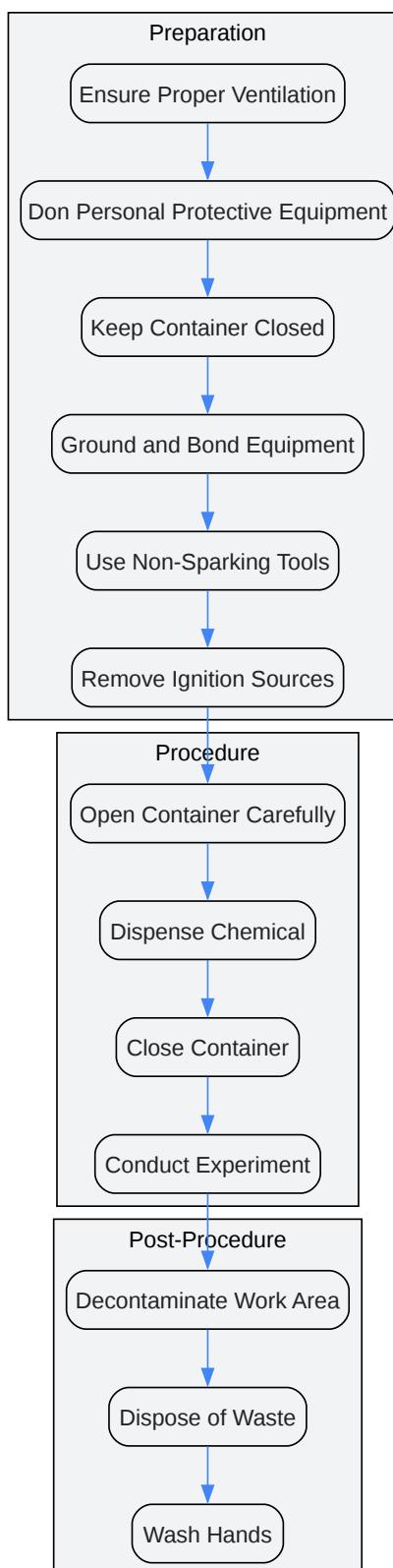
- Assemble all necessary PPE as specified above.
- Keep the container tightly closed when not in use.[4][5]
- Ground and bond the container and receiving equipment to prevent static discharge.[1][4]
- Use only non-sparking tools.[1][4]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][4]

Procedure:

- Carefully open the container.
- Dispense the required amount of the chemical.
- Tightly close the container immediately after use.
- Conduct the experiment, ensuring that all equipment is properly set up and secure.

Post-Procedure:

- Decontaminate the work area.
- Properly dispose of any waste as outlined in the disposal plan.
- Wash hands thoroughly after handling.[1]



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Caption: Standard Operating Procedure for Handling **Ethyl 2,3-butadienoate**.

Emergency and Spill Response

In the event of a spill or accidental release, immediate and appropriate action is required to contain the situation and prevent harm.

Immediate Actions:

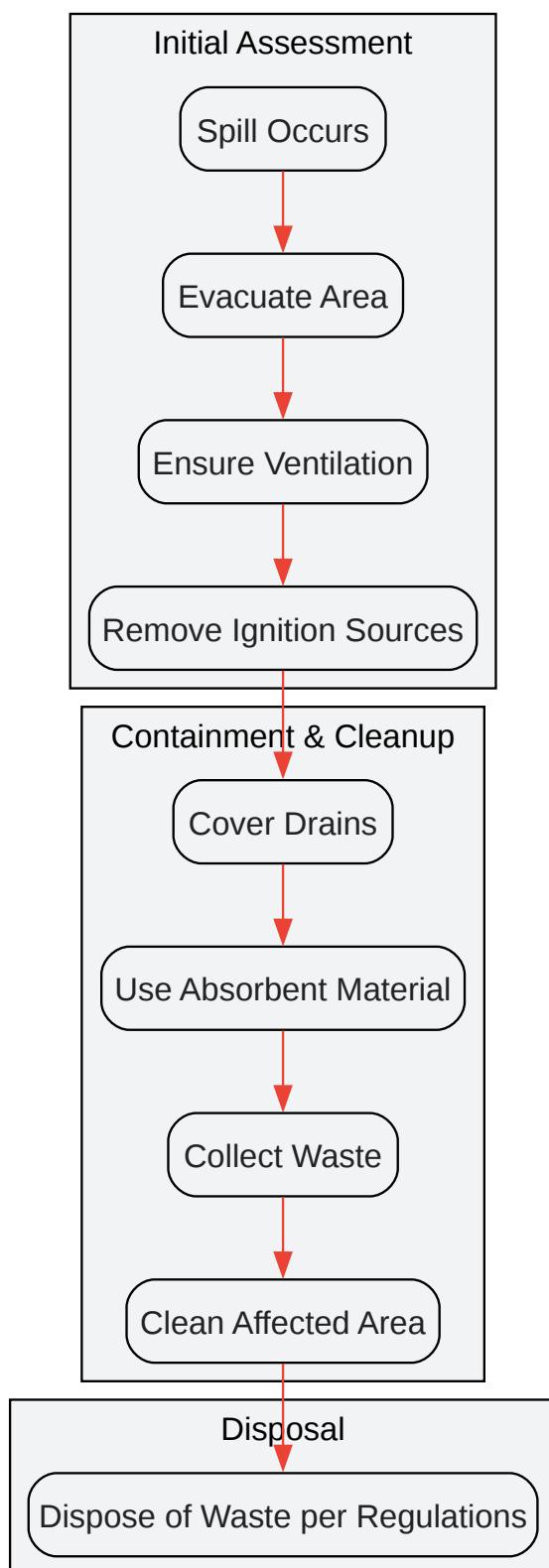
- Evacuate non-essential personnel from the danger area.[6]
- Ensure adequate ventilation.[6]
- Remove all sources of ignition.[6]
- Do not breathe vapors or aerosols.[6]

Containment and Cleanup:

- Cover drains to prevent the chemical from entering them.[6]
- Use a liquid-absorbent material (e.g., Chemizorb®) to take up the spill.[6]
- Collect the absorbed material and place it in a suitable, labeled container for disposal.
- Clean the affected area thoroughly.

First Aid Measures:

- If Inhaled: Move the person to fresh air.[6]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.[6]
- In Case of Eye Contact: Rinse out with plenty of water. Remove contact lenses if present and easy to do.[6]
- If Swallowed: Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.[6]



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